

# 3-Methyloxetan-3-ol molecular weight and formula

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## Compound of Interest

Compound Name: 3-Methyloxetan-3-ol

Cat. No.: B170169

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## Technical Guide: 3-Methyloxetan-3-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the molecular properties and a likely synthetic approach for **3-Methyloxetan-3-ol** (CAS No. 162816-08-2), a heterocyclic compound of interest in medicinal chemistry and materials science.

## Molecular Formula and Weight

The chemical properties of **3-Methyloxetan-3-ol** are summarized in the table below.

Property	Value	Citations
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	88.11 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	3-methyloxetan-3-ol	
CAS Number	162816-08-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

Synthesis of **3-Methyloxetan-3-ol** via Organometallic Addition to Oxetan-3-one

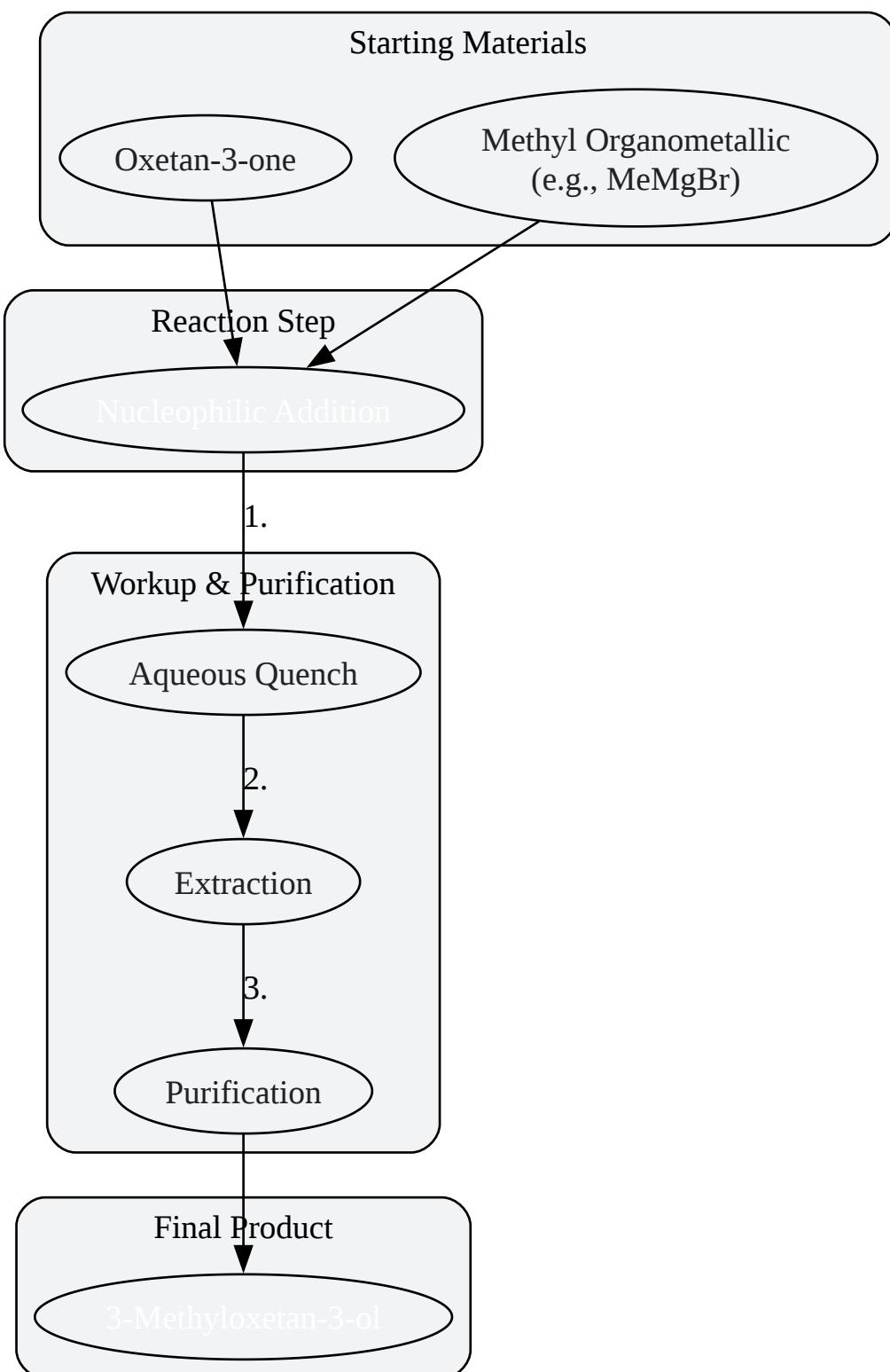
A prevalent and effective method for the synthesis of tertiary alcohols is the addition of an organometallic reagent to a ketone. In the case of **3-Methyloxetan-3-ol**, this involves the reaction of a methyl organometallic reagent, such as methylmagnesium bromide (MeMgBr) or methylolithium (MeLi), with oxetan-3-one. This approach is analogous to the general procedure developed for the synthesis of 3-aryloxetan-3-ols.<sup>[4]</sup>

#### Reaction Scheme:

#### General Laboratory Procedure:

- **Reaction Setup:** A reaction flask, equipped with a magnetic stirrer and a dropping funnel, is charged with a solution of oxetan-3-one in an anhydrous aprotic solvent (e.g., diethyl ether or tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon). The flask is cooled in an ice bath to 0°C.
- **Addition of Organometallic Reagent:** A solution of the methyl organometallic reagent (e.g., methylmagnesium bromide in diethyl ether) is added dropwise to the stirred solution of oxetan-3-one. The temperature is maintained at 0°C throughout the addition.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) to confirm the consumption of the starting ketone.
- **Quenching:** Upon completion, the reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** The aqueous layer is separated and extracted multiple times with an organic solvent such as ethyl acetate. The combined organic extracts are then washed with brine.
- **Drying and Concentration:** The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude **3-Methyloxetan-3-ol** can be purified by column chromatography on silica gel or by distillation under reduced pressure.

## Logical Workflow

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## References

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)